

# An In-depth Technical Guide to 5-Norbornene-2-methanol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Norbornene-2-methanol

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This technical guide provides a comprehensive overview of **5-Norbornene-2-methanol**, a versatile bicyclic alcohol widely utilized in polymer chemistry and organic synthesis. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis, and explores its primary applications.

## Core Properties and Identification

**5-Norbornene-2-methanol** is a bicyclic organic compound that exists as a mixture of endo and exo stereoisomers. The CAS registry number for the isomeric mixture is 95-12-5.<sup>[1]</sup> The exo isomer is also available commercially with the CAS number 13360-81-1.

## Physicochemical Properties

The key physical and chemical properties of **5-Norbornene-2-methanol** are summarized in the table below, providing a valuable resource for experimental planning and execution.

Property	Value	Reference
CAS Number	95-12-5 (mixture of endo and exo)	[1]
13360-81-1 (exo isomer)		
Molecular Formula	C <sub>8</sub> H <sub>12</sub> O	[1]
Molecular Weight	124.18 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	97 °C at 20 mmHg	[2][3]
200-205 °C at 760 mmHg (exo isomer)		
Density	1.027 g/mL at 25 °C	[3]
1.030 g/mL at 25 °C (exo isomer)		
Refractive Index (n <sub>20/D</sub> )	1.500	[3]
1.499 (exo isomer)		
Flash Point	87 °C (188.6 °F) - closed cup	
90.55 °C (195.0 °F) (exo isomer)		
Solubility	Miscible with most common organic solvents; slightly soluble in hot water.	[3]

## Synthesis of 5-Norbornene-2-methanol

The primary industrial synthesis of **5-Norbornene-2-methanol** is achieved through a Diels-Alder reaction.[4][5][6] This [4+2] cycloaddition involves the reaction of cyclopentadiene with allyl alcohol.[2][3]

## Experimental Protocol: Diels-Alder Cycloaddition

This protocol describes a common method for the synthesis of **5-Norbornene-2-methanol**.

Materials:

- Cyclopentadiene
- Allyl alcohol (acryl alcohol)
- Pressure reactor

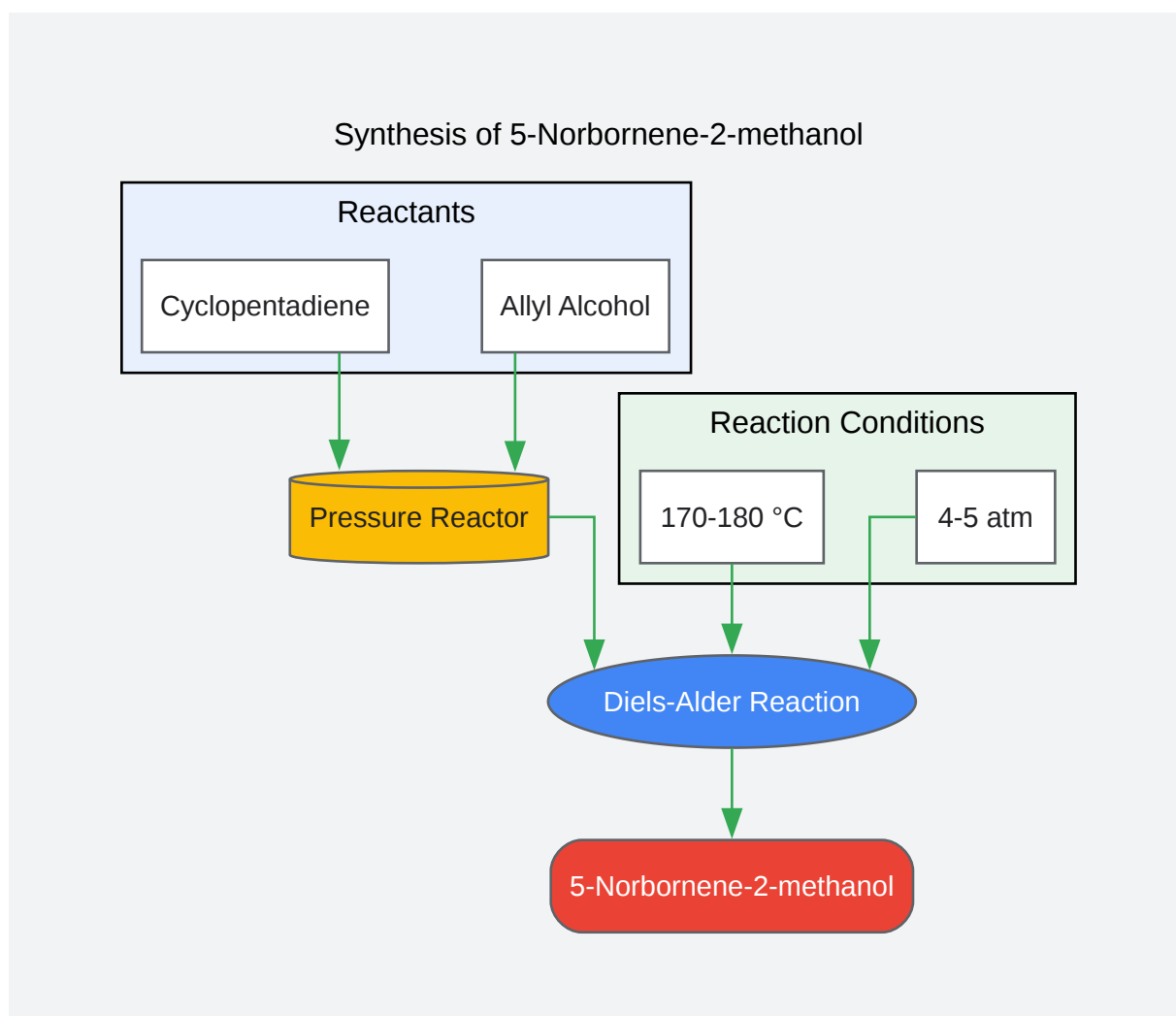
Procedure:

- Charge the pressure reactor with cyclopentadiene and allyl alcohol in a molar ratio of 1:2.4.  
[2][3]
- Seal the reactor and heat the mixture to a temperature of 170-180 °C.[2][3]
- Maintain the reaction under a pressure of 4-5 atm.[2][3]
- After the reaction is complete, cool the reactor to room temperature and carefully vent any excess pressure.
- The resulting product is **5-Norbornene-2-methanol**. Purification can be achieved through distillation. The product typically has a boiling point of 82-83 °C at 10 mmHg.[2][3]

Expected Yield: Approximately 74%.[2][3]

Characterization: The product can be characterized by infrared (IR) spectroscopy, which will show characteristic absorption peaks at approximately 3500  $\text{cm}^{-1}$  (O-H stretching), 2930-2895  $\text{cm}^{-1}$  and 2880-2830  $\text{cm}^{-1}$  (C-H stretching), and 1200-1100  $\text{cm}^{-1}$  (C-O stretching).[2][3]

Below is a diagram illustrating the synthesis workflow.



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Caption: Workflow for the synthesis of **5-Norbornene-2-methanol**.

## Applications in Research and Industry

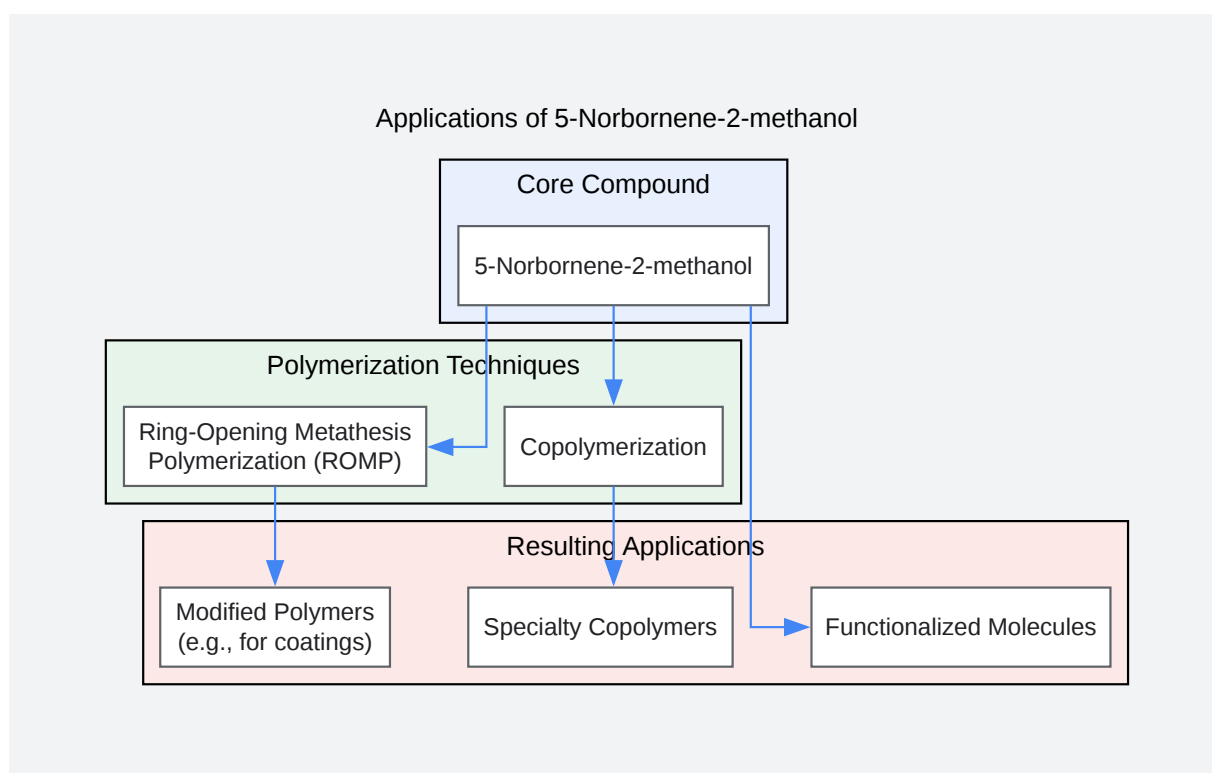
**5-Norbornene-2-methanol** serves as a crucial monomer in the synthesis of various polymers. Its strained bicyclic structure makes it particularly suitable for ring-opening metathesis polymerization (ROMP).

Key applications include:

- **Polymer Modification:** It is used as a monomer to modify condensation and addition polymers, enhancing properties such as thermal stability and mechanical strength for coatings and other materials.<sup>[2][3]</sup>

- Copolymerization: Co-polymerization of **5-norbornene-2-methanol** with olefins like ethylene, using heterogeneous silica-supported catalysts, has been reported.
- Preparation of Functionalized Molecules: It serves as a precursor in the synthesis of more complex molecules. For instance, it has been used in the preparation of 4-(norborn-2-ene-5-ylmethylenedioxy)-2,2':6',2''-terpyridine and 5-[[[(3,5-di-*t*-butyl-4-hydroxy-benzoyl)oxy]methyl]-2-norbornene (BHBN).<sup>[2][3]</sup>

The logical relationship of its applications is depicted in the following diagram.



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Caption: Applications derived from **5-Norbornene-2-methanol**.

## Safety and Handling

**5-Norbornene-2-methanol** is considered a hazardous substance.[7] It is harmful if swallowed, inhaled, or in contact with skin.[7] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood.

## Conclusion

**5-Norbornene-2-methanol** is a valuable and versatile chemical intermediate with significant applications in polymer science and organic synthesis. Its unique bicyclic structure, a result of the elegant Diels-Alder reaction, imparts desirable properties to the materials derived from it. A thorough understanding of its properties, synthesis, and safe handling procedures is essential for its effective and responsible use in research and development.

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